

Essential Safety and Disposal Guidance for ARUK2001607

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Compound of Interest

Compound Name: ARUK2001607

Cat. No.: B12389163

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For researchers, scientists, and drug development professionals utilizing **ARUK2001607**, a selective inhibitor of PI5P4Ky, ensuring its proper disposal is crucial for laboratory safety and environmental protection. This guide provides detailed procedures for the safe handling and disposal of **ARUK2001607**, CAS number 2924824-56-4. As this compound is intended for laboratory use only, it should be treated as a potentially hazardous chemical waste.

Chemical and Physical Properties

A summary of the known quantitative data for **ARUK2001607** is presented below. This information is essential for understanding the compound's characteristics when planning for its disposal.

Property	Value
CAS Number	2924824-56-4
Molecular Formula	C ₁₄ H ₁₃ N ₃ O ₂ S ₂
Molecular Weight	319.40 g/mol
Appearance	Light yellow to light brown solid
Purity	99.75%
Solubility	Soluble in DMSO (\geq 10 mg/mL)

Experimental Protocols: Disposal of ARUK2001607

The following step-by-step protocol should be followed for the safe disposal of **ARUK2001607** waste. This procedure is based on standard practices for the disposal of chemical waste in a laboratory setting.

Personal Protective Equipment (PPE) Required:

- Chemical-resistant gloves (e.g., nitrile)
- Safety goggles or a face shield
- Laboratory coat

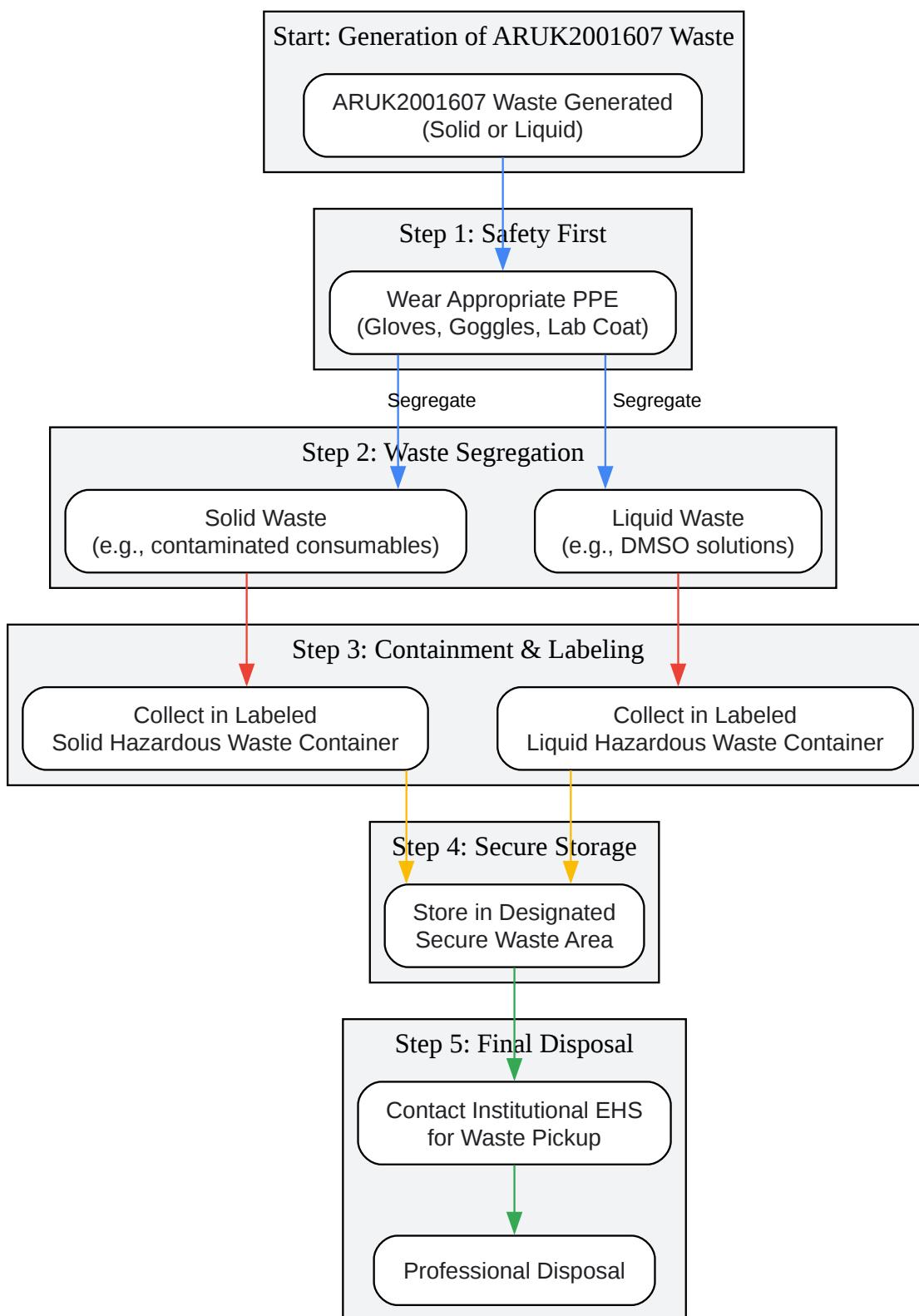
Disposal Procedure:

- Waste Segregation:
 - Do not mix **ARUK2001607** waste with other chemical waste streams unless compatibility has been confirmed.
 - Collect all solid waste, including contaminated consumables (e.g., weighing paper, pipette tips, gloves), in a dedicated, clearly labeled hazardous waste container.
 - Collect liquid waste containing **ARUK2001607** (e.g., solutions in DMSO) in a separate, compatible, and clearly labeled hazardous liquid waste container.
- Waste Container Labeling:
 - Label all waste containers with "Hazardous Waste" and the full chemical name: "**ARUK2001607**".
 - Include the CAS number (2924824-56-4) and the approximate concentration and quantity of the waste.
 - Ensure the date of waste accumulation is clearly marked on the label.
- Storage of Waste:

- Store waste containers in a designated, well-ventilated, and secure area, away from incompatible materials.
- Keep containers tightly sealed to prevent spills or evaporation.
- Arranging for Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) office to schedule a pickup for the hazardous waste.
 - Follow all institutional procedures for waste manifest and pickup. Do not attempt to dispose of this chemical down the drain or in regular trash.

Disposal Workflow Diagram

The following diagram illustrates the logical flow for the proper disposal of **ARUK2001607**.

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Caption: Workflow for the safe disposal of **ARUK2001607** waste.

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